

# Molecular weight and formula of 2-Iodo-5-methylbenzenesulfonic acid

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## Compound of Interest

Compound Name: 2-Iodo-5-methylbenzenesulfonic acid

Cat. No.: B171916

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## An In-depth Technical Guide to 2-Iodo-5-methylbenzenesulfonic Acid

This technical guide provides comprehensive information on **2-Iodo-5-methylbenzenesulfonic acid** for researchers, scientists, and professionals in drug development.

## Core Compound Data

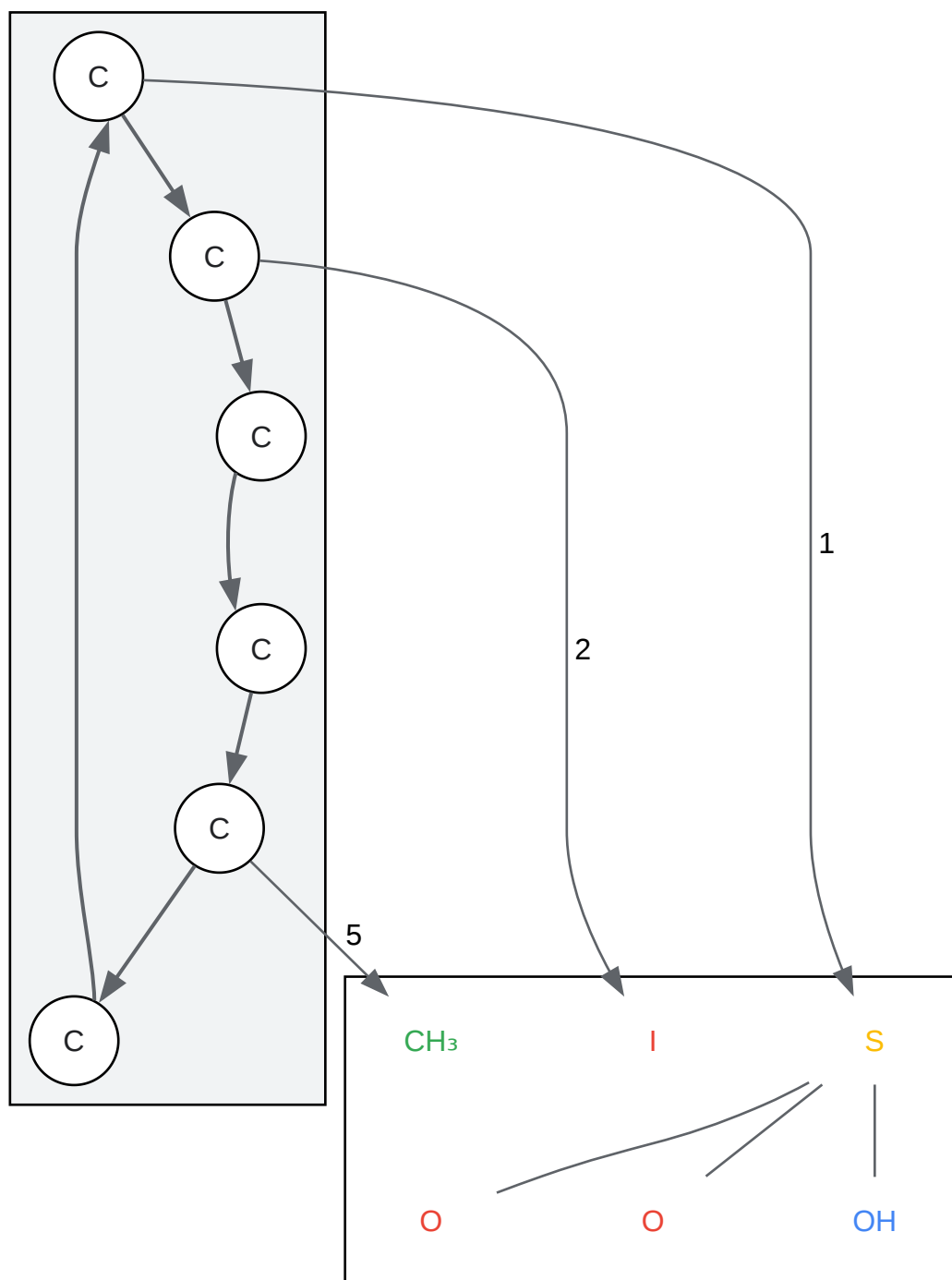
**2-Iodo-5-methylbenzenesulfonic acid** is an organic building block. The key quantitative data for this compound and its dihydrate form are summarized below.

Property	Anhydrous Form	Dihydrate Form
Molecular Formula	C <sub>7</sub> H <sub>7</sub> IO <sub>3</sub> S[1][2]	C <sub>7</sub> H <sub>11</sub> IO <sub>5</sub> S
Molecular Weight	298.10 g/mol (or 298.09815 g/mol [2])	334.13 g/mol
CAS Number	139778-27-1[2][3]	139778-27-1
Canonical SMILES	CC1=CC(=C(C=C1)I)S(=O)(=O)O[2]	
InChI Key	POSSTIHHKTXBTM-UHFFFAOYSA-N[2]	JLMSURDCIPMIGZ-UHFFFAOYSA-N

## Chemical Structure

The molecular structure of **2-Iodo-5-methylbenzenesulfonic acid** consists of a benzene ring substituted with an iodine atom, a methyl group, and a sulfonic acid group at positions 2, 5, and 1, respectively.

2-Iodo-5-methylbenzenesulfonic acid



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Caption: Chemical structure of **2-Iodo-5-methylbenzenesulfonic acid**.

## Experimental Protocols

While a specific protocol for the synthesis of **2-Iodo-5-methylbenzenesulfonic acid** is not readily available in the provided search results, a method for the preparation of the related compound, 2-iodobenzenesulfonic acid, can be adapted. This process involves the ion exchange of its sodium salt.

### Preparation of 2-Iodobenzenesulfonic Acid from Sodium 2-Iodobenzenesulfonate (Adapted Protocol)

This protocol describes the synthesis of 2-iodobenzenesulfonic acid from its sodium salt, which may serve as a reference for preparing **2-Iodo-5-methylbenzenesulfonic acid** from its corresponding salt.

#### Materials:

- Sodium 2-iodobenzenesulfonate
- Amberlyst 15 (H<sup>+</sup> form) ion-exchange resin
- Deionized water
- Reaction vessel
- Filtration apparatus

#### Procedure:

- Prepare a solution of sodium 2-iodobenzenesulfonate in deionized water.
- Add Amberlyst 15 (H<sup>+</sup> form) resin to the solution.
- Stir the mixture to facilitate the ion exchange process, where sodium ions are replaced by protons on the resin.

- Monitor the reaction to completion.
- Once the ion exchange is complete, filter the mixture to remove the resin beads.
- The resulting filtrate is a solution of 2-iodobenzenesulfonic acid.
- The product can be isolated by evaporation of the solvent.

Further research has detailed the oxidation of 2-iodobenzenesulfonic acid and its sodium salt using reagents like Oxone or periodic acid to form 2-iodosylbenzenesulfonic acid or 2-iodoxybenzenesulfonic acid.<sup>[4]</sup> These protocols highlight the reactivity of the iodo-benzenesulfonic acid functional group arrangement.

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## References

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- 4. BJOC - Preparation and X-ray structure of 2-iodoxybenzenesulfonic acid (IBS) – a powerful hypervalent iodine(V) oxidant [beilstein-journals.org]
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